

# Benzyl 2-oxopiperidine-1-carboxylate CAS number and spectral data

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## Compound of Interest

Compound Name: *Benzyl 2-oxopiperidine-1-carboxylate*

Cat. No.: *B181402*

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## Technical Guide: Benzyl 2-oxopiperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **Benzyl 2-oxopiperidine-1-carboxylate** (also known as 1-Cbz-2-piperidone or N-Benzyloxycarbonyl- $\delta$ -valerolactam). The document details its chemical identity, physicochemical properties, a proposed synthesis protocol, and available spectral data context. Due to the limited publicly available experimental data for this specific compound, this guide also includes comparative data for the isomeric compound, Benzyl 4-oxopiperidine-1-carboxylate, and a conceptual signaling pathway to illustrate potential biological relevance based on related N-acylated lactams.

### Chemical Identity and Properties

**Benzyl 2-oxopiperidine-1-carboxylate** is a derivative of 2-piperidone ( $\delta$ -valerolactam) where the nitrogen atom is protected by a benzyloxycarbonyl (Cbz) group. This protecting group is common in peptide synthesis and other areas of organic chemistry.

Table 1: Physicochemical Properties of **Benzyl 2-oxopiperidine-1-carboxylate**

Property	Value	Source
CAS Number	106412-35-5	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub>	[1][2][3]
Molecular Weight	233.26 g/mol	[1][2][3]
Physical State	Liquid (Predicted)	[2]
Boiling Point	416.3 ± 24.0 °C (Predicted)	[1]
Density	1.194 g/mL at 25 °C (Predicted)	[2]
Refractive Index	n <sub>20/D</sub> 1.544 (Predicted)	[2]
pKa	-2.34 ± 0.20 (Predicted)	[2]

## Synthesis Protocol

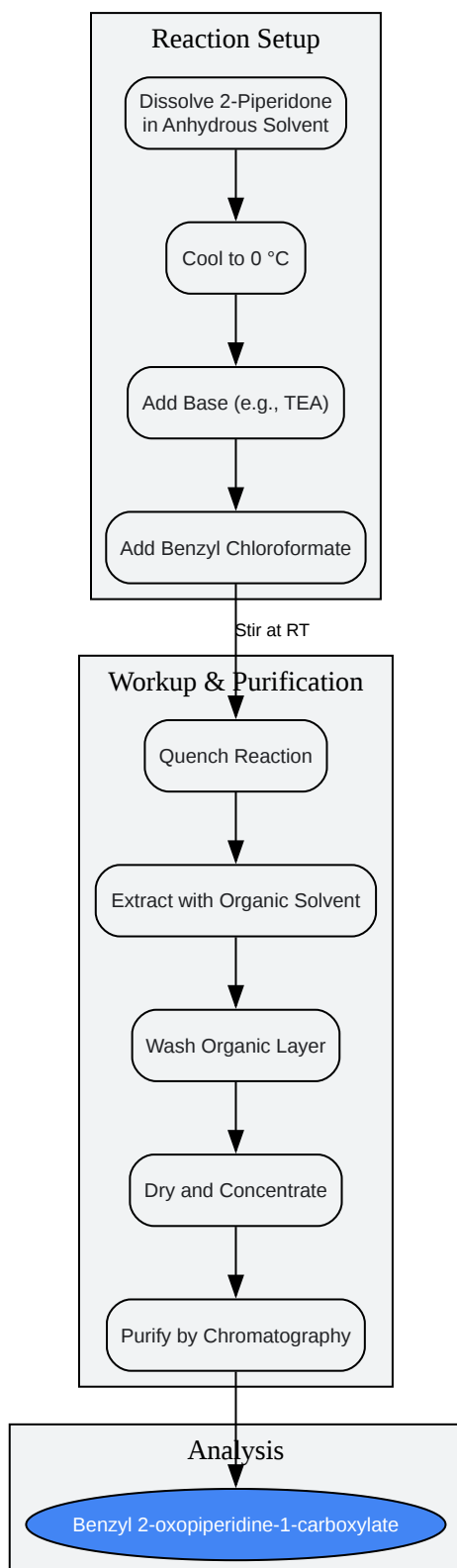
While specific literature detailing the synthesis of **Benzyl 2-oxopiperidine-1-carboxylate** is not readily available, a standard protocol for the N-protection of lactams can be employed. The following is a proposed experimental methodology based on the reaction of 2-piperidone with benzyl chloroformate.

### Experimental Protocol: Synthesis of **Benzyl 2-oxopiperidine-1-carboxylate**

- Materials:
  - 2-Piperidone (δ-valerolactam)
  - Benzyl chloroformate (Cbz-Cl)
  - Anhydrous solvent (e.g., Dichloromethane (DCM) or Tetrahydrofuran (THF))
  - A non-nucleophilic base (e.g., Triethylamine (TEA) or Diisopropylethylamine (DIPEA))
  - Sodium bicarbonate solution (aqueous, saturated)
  - Brine (saturated aqueous NaCl solution)

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Solvents for chromatography (e.g., Ethyl acetate, Hexane)
- Procedure:
  - Dissolve 2-piperidone (1.0 eq) in the chosen anhydrous solvent in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution to 0 °C using an ice bath.
  - Add the non-nucleophilic base (1.2 eq) to the solution and stir for 10-15 minutes.
  - Slowly add benzyl chloroformate (1.1 eq) dropwise to the cooled, stirring solution.
  - Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - Upon completion, quench the reaction by adding water or a saturated sodium bicarbonate solution.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent (e.g., DCM) three times.
  - Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **Benzyl 2-oxopiperidine-1-carboxylate**.
- Characterization:
  - The purified product should be characterized by  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

Below is a workflow diagram for the proposed synthesis.



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Caption: Proposed workflow for the synthesis of **Benzyl 2-oxopiperidine-1-carboxylate**.

## Spectral Data

Publicly available, experimentally determined spectral data for **Benzyl 2-oxopiperidine-1-carboxylate** is limited. Commercial suppliers indicate the availability of NMR and other spectral data upon request.[3] For reference and comparison, the spectral data for the isomeric compound, Benzyl 4-oxopiperidine-1-carboxylate (CAS: 19099-93-5), is provided below.[4]

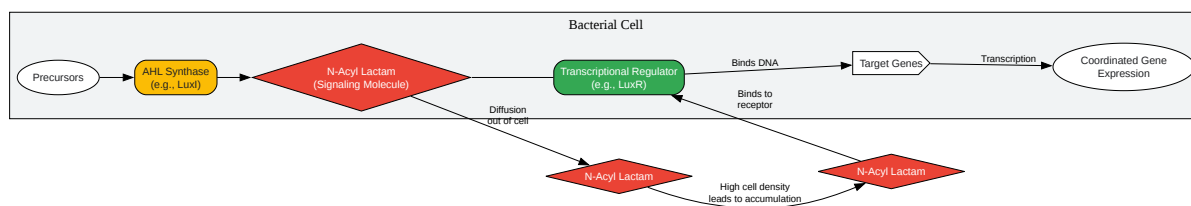
Table 2: Reference Spectral Data for Benzyl 4-oxopiperidine-1-carboxylate

Data Type	Spectral Features
<sup>1</sup> H NMR	(400 MHz, CDCl <sub>3</sub> ): δ 7.45-7.29 (m, 5H), 5.18 (s, 2H), 3.80 (t, J = 5.9 Hz, 4H), 2.46 (br s, 4H)
<sup>13</sup> C NMR	(100 MHz, CDCl <sub>3</sub> ): δ 207.1, 155.1, 136.3, 128.6, 128.2, 128.0, 67.6, 43.1, 41.0
IR (neat, cm <sup>-1</sup> )	2964, 1698, 1429, 1229
HRMS	calcd. for C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub> : 233.1052, found: 233.1055

Note: This data is for the 4-oxo isomer and should be used for comparative purposes only. The chemical shifts and peak patterns for the 2-oxo isomer are expected to be different.

## Conceptual Signaling Pathway: N-Acyl Lactams in Quorum Sensing

While no specific signaling pathways involving **Benzyl 2-oxopiperidine-1-carboxylate** have been elucidated, N-acylated lactams, particularly N-acyl-homoserine lactones (AHLs), are well-known signaling molecules in bacterial quorum sensing. This process allows bacteria to coordinate gene expression based on population density. Below is a conceptual diagram illustrating a generalized quorum sensing pathway that could be relevant for this class of molecules.



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Caption: Conceptual model of a bacterial quorum sensing signaling pathway mediated by N-acyl lactams.

In this model, an autoinducer synthase produces N-acyl lactam signaling molecules. At high population densities, these molecules accumulate and bind to an intracellular receptor, which then acts as a transcriptional regulator to control the expression of specific genes. This mechanism allows for coordinated behaviors such as biofilm formation and virulence factor production. N-acylated piperidones could potentially interact with or disrupt such pathways, a hypothesis that warrants further investigation.

## Conclusion

**Benzyl 2-oxopiperidine-1-carboxylate** is a fine chemical with potential applications in organic synthesis and medicinal chemistry. This guide provides the foundational information on its properties and a plausible synthetic route. While detailed experimental spectral and biological data are currently sparse in the public domain, the information provided for related compounds offers a valuable comparative context for researchers. Further investigation is needed to fully characterize this molecule and explore its potential biological activities, particularly in areas such as quorum sensing modulation or as a scaffold in drug discovery.

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